

Application Notes and Protocols for PF-4191834 in Signaling Studies

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Compound of Interest

Compound Name: PF-4191834

Cat. No.: B1679697

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For Researchers, Scientists, and Drug Development Professionals

Introduction

PF-4191834 is a potent and selective, non-redox inhibitor of 5-lipoxygenase (5-LOX), a critical enzyme in the biosynthesis of leukotrienes.[1] Leukotrienes are pro-inflammatory lipid mediators derived from arachidonic acid that play a significant role in a variety of inflammatory diseases. The 5-LOX pathway is a key signaling cascade implicated in conditions such as asthma, inflammatory bowel disease, and arthritis.[1] **PF-4191834** specifically targets 5-LOX, thereby inhibiting the production of downstream leukotrienes, including Leukotriene B4 (LTB4), a potent chemoattractant for neutrophils.[2][3] This makes **PF-4191834** a valuable tool for studying the role of the 5-LOX signaling pathway in various cellular and disease models.

These application notes provide detailed protocols for the use of **PF-4191834** in cell culture to investigate its effects on inflammatory signaling pathways. The protocols are designed for researchers in immunology, cell biology, and drug discovery.

Data Presentation

The inhibitory activity of **PF-4191834** has been characterized in various assays. The following tables summarize the key quantitative data for this compound.

Table 1: In Vitro Inhibitory Potency of **PF-4191834**

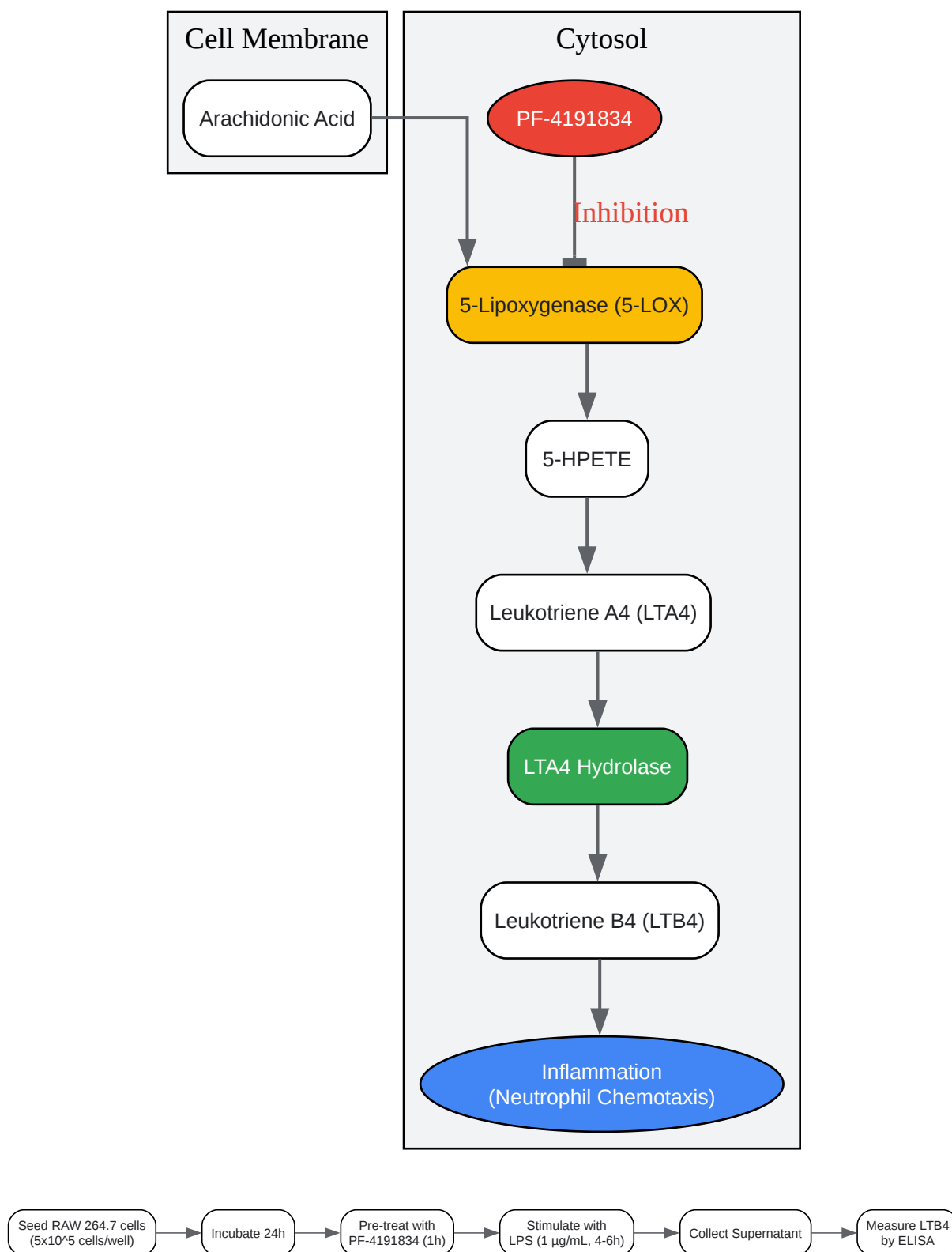
Assay Type	Target	Cell/Enzyme Source	IC50 (nM)	Reference
Enzyme Assay	5-Lipoxygenase (5-LOX)	Recombinant Human	229 ± 20	[1]
Cell-Based Assay	5-Lipoxygenase (5-LOX)	Human Blood Cells	IC80 = 370 ± 20	[1]

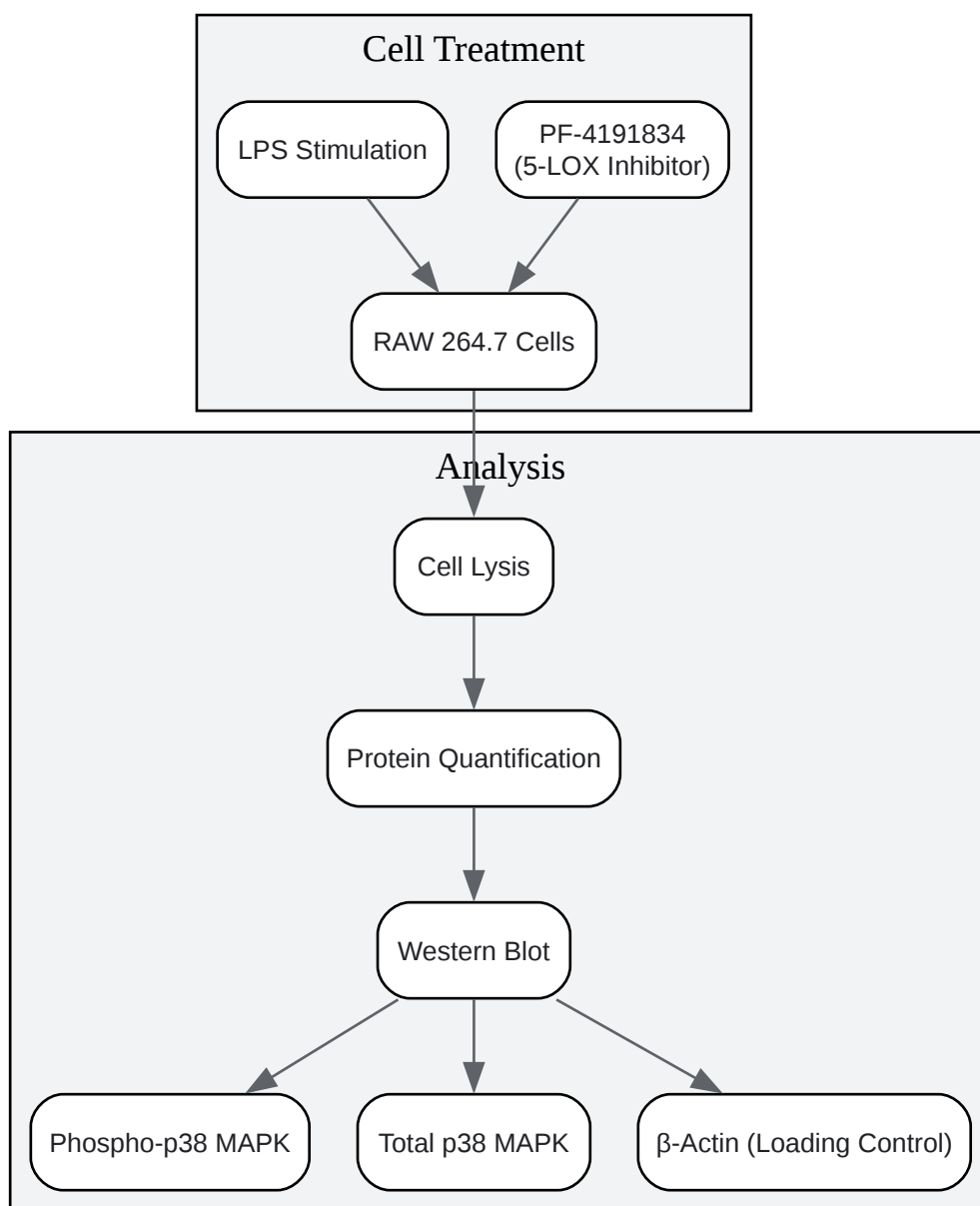
Table 2: Selectivity of **PF-4191834**

Enzyme	Selectivity vs. 5-LOX	Reference
12-Lipoxygenase (12-LOX)	~300-fold	[1]
15-Lipoxygenase (15-LOX)	~300-fold	[1]
Cyclooxygenase (COX) enzymes	No activity	[1]

Signaling Pathway

The primary mechanism of action of **PF-4191834** is the direct inhibition of the 5-lipoxygenase enzyme. This disrupts the conversion of arachidonic acid into 5-hydroperoxyeicosatetraenoic acid (5-HPETE), the initial step in the biosynthesis of all leukotrienes.





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References

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- 2. NADPH oxidase controls pulmonary neutrophil infiltration in the response to fungal cell walls by limiting LTB4 - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Neutrophil recruitment depends on platelet-derived leukotriene B4 - PMC [pmc.ncbi.nlm.nih.gov]
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